

1,3-Di-Boc-2-(trifluoromethylsulfonyl)guanidine proper disposal procedures

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Compound of Interest

Compound Name: 1,3-Di-Boc-2-
(trifluoromethylsulfonyl)guanidine

Cat. No.: B050915

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Proper disposal of **1,3-Di-Boc-2-(trifluoromethylsulfonyl)guanidine** is critical to ensure laboratory safety and environmental protection. This document provides a comprehensive guide for researchers, scientists, and drug development professionals on the safe handling and disposal procedures for this compound, in line with established safety protocols.

Safety and Handling Profile

1,3-Di-Boc-2-(trifluoromethylsulfonyl)guanidine is classified as a hazardous chemical.^[1] Adherence to safety guidelines outlined in the Safety Data Sheet (SDS) is mandatory when handling this substance.

Identifier	Value	Source
CAS Number	207857-15-6	^[1] ^[2]
Molecular Formula	C ₁₂ H ₂₀ F ₃ N ₃ O ₆ S	^[2]
Molecular Weight	391.36 g/mol	^[3]
Appearance	Solid	
Melting Point	113 °C (decomposes)	
Storage Class	11 (Combustible Solids)	

Hazard Statement	Description
H315	Causes skin irritation.[2][3]
H319	Causes serious eye irritation.[2][3]
H335	May cause respiratory irritation.[2][3]

Personal Protective Equipment (PPE)

Before handling or disposing of **1,3-Di-Boc-2-(trifluoromethylsulfonyl)guanidine**, ensure the following personal protective equipment is worn to prevent exposure:

- Hand Protection: Wear appropriate protective gloves.[1][3]
- Eye/Face Protection: Use tight-sealing safety goggles or a face shield.[1][3]
- Skin and Body Protection: Wear protective clothing to prevent skin exposure.[1]
- Respiratory Protection: If ventilation is inadequate or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[1]

Disposal Protocol

Waste materials containing **1,3-Di-Boc-2-(trifluoromethylsulfonyl)guanidine** must be managed as hazardous waste. Disposal must be carried out in strict accordance with all applicable federal, state, and local environmental regulations.[4] Do not dispose of this chemical into the environment, drains, or sewer systems.[1][4]

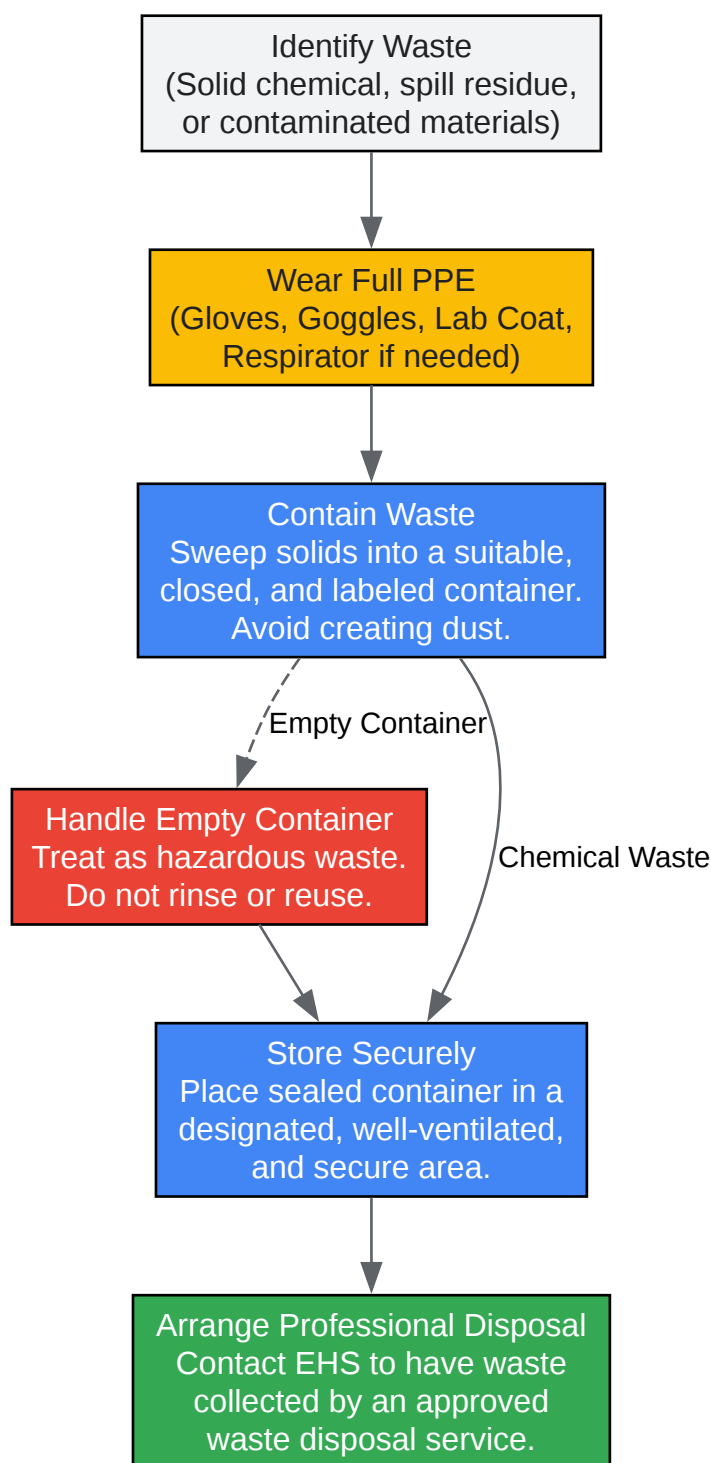
Step-by-Step Disposal Procedure:

- Containment of Spills or Waste:
 - For spills or residual solid material, carefully sweep up the substance, avoiding dust formation.[1]
 - Shovel the collected material into a suitable, clearly labeled, and closed container for disposal.[1][2]

- Packaging Waste:
 - Leave the chemical waste in its original container whenever possible.[4]
 - Do not mix with other waste streams.[4]
 - Ensure the container is tightly sealed and stored in a well-ventilated, secure area, such as a locked cabinet, while awaiting disposal.[3]
- Disposal of Contaminated Containers:
 - Empty containers should be handled as if they still contain the product.[4]
 - Follow the same disposal pathway as the chemical waste itself. Do not attempt to clean or reuse the containers.
- Final Disposal:
 - The packaged waste must be disposed of through an approved and licensed waste disposal company or plant.[3][4]
 - Contact your institution's Environmental Health and Safety (EHS) department to arrange for proper collection and disposal.

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **1,3-Di-Boc-2-(trifluoromethylsulfonyl)guanidine**.



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Caption: Disposal workflow for **1,3-Di-Boc-2-(trifluoromethylsulfonyl)guanidine**.

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